

# 6-Carboxy-JF5252: A Technical Guide for Advanced Fluorescence Microscopy

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## Compound of Interest

Compound Name: 6-Carboxy-JF5252

Cat. No.: B12371343

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## Introduction

**6-Carboxy-JF5252** is a fluorescent dye belonging to the Janelia Fluor® family of probes, renowned for their applications in high-resolution imaging techniques.[1] This technical guide provides a comprehensive overview of **6-Carboxy-JF5252**, including its chemical and physical properties, a detailed synthesis protocol, and experimental workflows for its application in super-resolution microscopy.

## Core Properties and Data

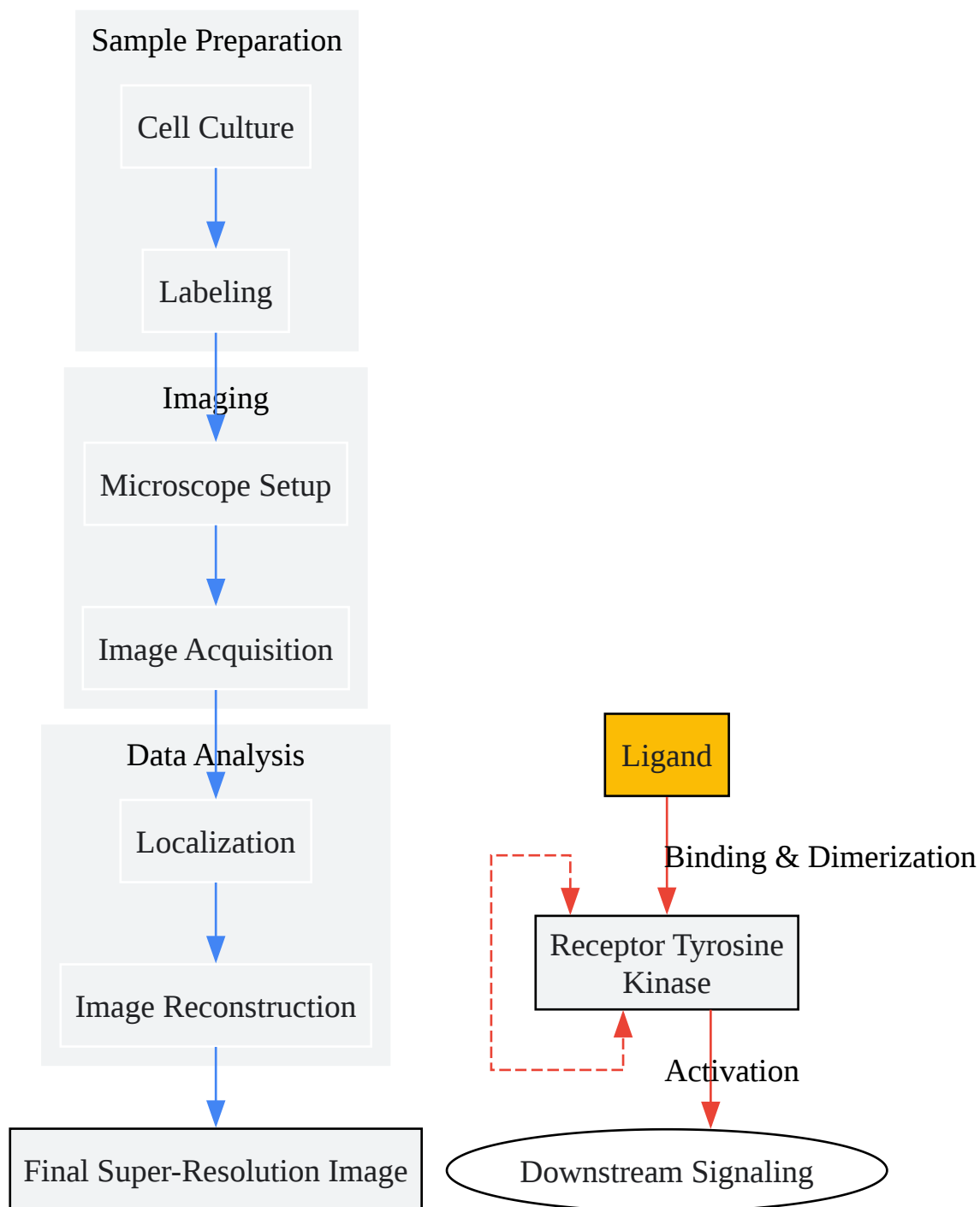
**6-Carboxy-JF5252** is specifically designed for advanced imaging modalities such as dSTORM (direct Stochastic Optical Reconstruction Microscopy).[1] While specific spectral properties for **6-Carboxy-JF5252** are not readily available in public literature, data from a closely related compound, Janelia Fluor® 525, Haloalkane, offers valuable insights into its expected performance.

Property	Value	Reference
Chemical Formula	C27H22N2O5	
Molecular Weight	454.47 g/mol	
CAS Number	1811539-31-7	
Excitation Maximum ( $\lambda_{ex}$ )	~525 nm (inferred)	[2]
Emission Maximum ( $\lambda_{em}$ )	~549 nm (inferred)	[2]
Quantum Yield ( $\Phi$ )	~0.91 (inferred)	[2]
Extinction Coefficient ( $\epsilon$ )	~122,000 M <sup>-1</sup> cm <sup>-1</sup> (inferred)	[2]

## Synthesis Protocol

The synthesis of Janelia Fluor® dyes, including **6-Carboxy-JF5252**, generally follows a multi-step process. A general method for synthesizing similar fluorophores involves a palladium-catalyzed cross-coupling reaction.

Diagram of General Synthesis Pathway:



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## References

- 1. rndsystems.com [rndsystems.com]
- 2. rndsystems.com [rndsystems.com]
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